

7-Amino-4-methylcoumarin-3-acetic acid molecular weight and formula

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Compound of Interest

7-Amino-4-methylcoumarin-3acetic acid

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Technical Guide: 7-Amino-4-methylcoumarin-3-acetic acid (AMCA)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, experimental applications, and relevant protocols for **7-Amino-4-methylcoumarin-3-acetic acid** (AMCA), a widely utilized fluorescent probe in biological research.

Core Properties of 7-Amino-4-methylcoumarin-3-acetic acid

7-Amino-4-methylcoumarin-3-acetic acid is a blue fluorescent dye commonly used for labeling proteins, peptides, and other biomolecules.[1] Its utility stems from its relatively high fluorescence quantum yield, photostability, and the presence of a carboxylic acid group that can be readily activated for conjugation.

Quantitative Data Summary

The fundamental chemical properties of **7-Amino-4-methylcoumarin-3-acetic acid** are summarized in the table below for quick reference.



Property	Value	Reference
Molecular Formula	C12H11NO4	[1][2][3][4][5]
Molecular Weight	233.22 g/mol	[1][2][3][4][5]
Appearance	Light yellow to brown crystalline powder	[1]
Excitation Wavelength (λex)	~350 nm	[3]
Emission Wavelength (λem)	440-460 nm	[3]
CAS Number	106562-32-7	[1][4][5]

Experimental Protocols

AMCA is most commonly conjugated to biomolecules via its carboxylic acid group. The following protocol describes a general method for labeling antibodies using the N-hydroxysuccinimide (NHS) ester of AMCA. This method is applicable to other proteins and peptides with available primary amine groups.

Protocol: Antibody Labeling with AMCA-NHS Ester

This protocol outlines the steps for conjugating an amine-reactive derivative of **7-Amino-4-methylcoumarin-3-acetic acid** (AMCA-NHS ester) to an antibody.

Materials:

- Antibody to be labeled (in an amine-free buffer, e.g., PBS)
- AMCA-NHS ester
- Anhydrous dimethyl sulfoxide (DMSO)
- Conjugation buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Purification column (e.g., gel filtration, such as a Sephadex G-25 column)



Procedure:

- Antibody Preparation:
 - Dissolve or dialyze the antibody into the conjugation buffer at a concentration of 1-2 mg/mL. Buffers containing primary amines (like Tris or glycine) must be avoided as they will compete with the antibody for reaction with the NHS ester.
- AMCA-NHS Ester Stock Solution Preparation:
 - Immediately before use, dissolve the AMCA-NHS ester in anhydrous DMSO to a concentration of 10 mg/mL.
- Conjugation Reaction:
 - Add a 10- to 20-fold molar excess of the dissolved AMCA-NHS ester to the antibody solution.
 - Incubate the reaction mixture for 1-2 hours at room temperature with gentle stirring, protected from light.
- Quenching the Reaction:
 - To stop the labeling reaction, add the quenching buffer to a final concentration of 50-100 mM.
 - Incubate for an additional 30 minutes at room temperature.
- Purification of the Conjugate:
 - Separate the AMCA-labeled antibody from unreacted dye and other small molecules using a gel filtration column equilibrated with a suitable storage buffer (e.g., PBS).
 - Collect the fractions containing the labeled antibody, which will typically be the first colored fractions to elute.
- Determination of Degree of Labeling (DOL):



 The DOL (the average number of dye molecules per antibody) can be determined spectrophotometrically by measuring the absorbance at 280 nm (for the protein) and ~350 nm (for AMCA).

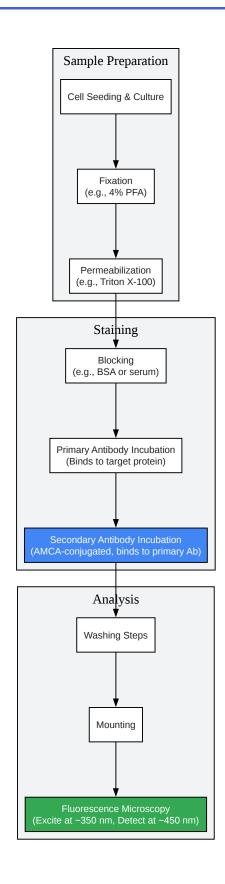
Storage:

 Store the purified AMCA-labeled antibody at 4°C for short-term use or at -20°C for longterm storage, protected from light. Aliquoting is recommended to avoid repeated freezethaw cycles.

Visualization of Experimental Workflow

The following diagram illustrates a common experimental workflow where an AMCA-labeled antibody could be utilized: indirect immunofluorescence. This technique is used to detect the localization of a specific protein within a cell.





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Caption: Workflow for Indirect Immunofluorescence.



This diagram outlines the key steps in an indirect immunofluorescence experiment.[6][7] The process begins with preparing the biological sample, followed by a series of incubation steps with primary and fluorescently-conjugated secondary antibodies (such as an AMCA-labeled antibody), and concludes with visualization using a fluorescence microscope.[6][7]

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